

# Dimethyl terephthalate-d4 CAS number and molecular formula

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## Compound of Interest

Compound Name: Dimethyl terephthalate-d4

Cat. No.: B1340465

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## In-Depth Technical Guide: Dimethyl terephthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Dimethyl terephthalate-d4**, a deuterated isotopologue of Dimethyl terephthalate. It is intended to serve as a key resource for professionals in research and development who utilize stable isotope-labeled compounds.

### Core Compound Identification

**Dimethyl terephthalate-d4** is the deuterium-labeled form of Dimethyl terephthalate, an organic compound widely used in the production of polyesters. The deuterated version serves as an invaluable tool in analytical and metabolic studies.

- CAS Number: 74079-01-9
- Molecular Formula:  $C_{10}H_6D_4O_4$

### Quantitative Data Summary

The following table summarizes the key quantitative data for **Dimethyl terephthalate-d4**.

Property	Value
Molecular Weight	198.21 g/mol [1]
Isotopic Purity	≥ 98 atom % D
Chemical Purity	≥ 98%
Physical Appearance	White solid

## Experimental Protocols

**Dimethyl terephthalate-d4** is frequently employed as an internal standard in quantitative analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.[2] Its utility lies in its similar chemical and physical properties to the non-labeled analyte, while its distinct mass allows for accurate quantification.

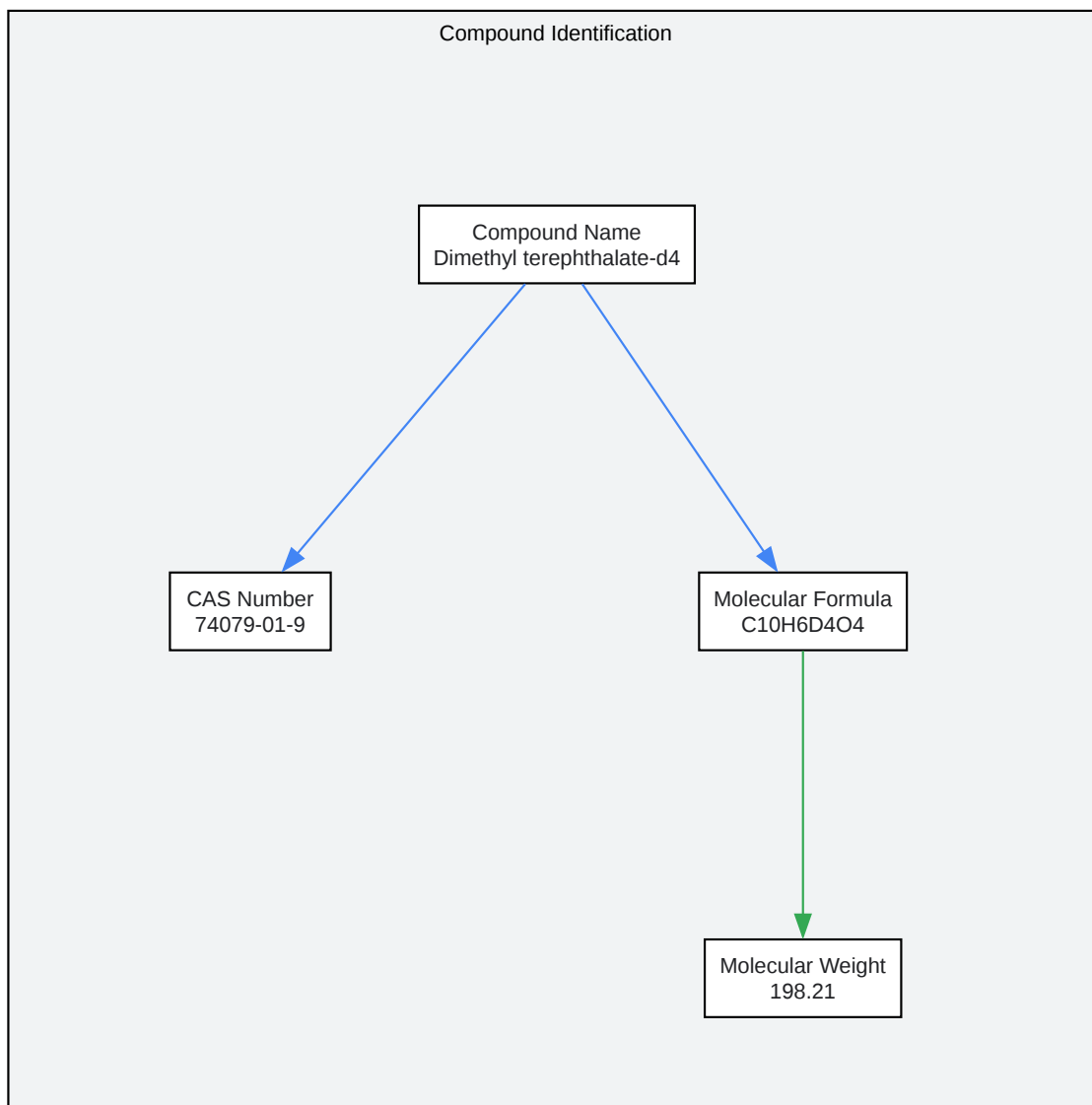
General Protocol for Use as an Internal Standard in GC-MS or LC-MS:

- Preparation of Standard Solutions:
  - Prepare a stock solution of **Dimethyl terephthalate-d4** in a suitable organic solvent (e.g., methanol, isooctane) at a precise concentration (e.g., 1000 µg/mL).[3]
  - Prepare a series of calibration standards containing known concentrations of the non-labeled Dimethyl terephthalate analyte.
- Sample Preparation:
  - To each calibration standard and unknown sample, add a fixed and known amount of the **Dimethyl terephthalate-d4** internal standard solution.
- Analysis:
  - Analyze the samples using a validated GC-MS or LC-MS method.
  - Monitor the characteristic mass-to-charge (m/z) ratios for both the analyte and the deuterated internal standard.

- Quantification:
  - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for each calibration standard.
  - Construct a calibration curve by plotting this ratio against the concentration of the analyte.
  - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

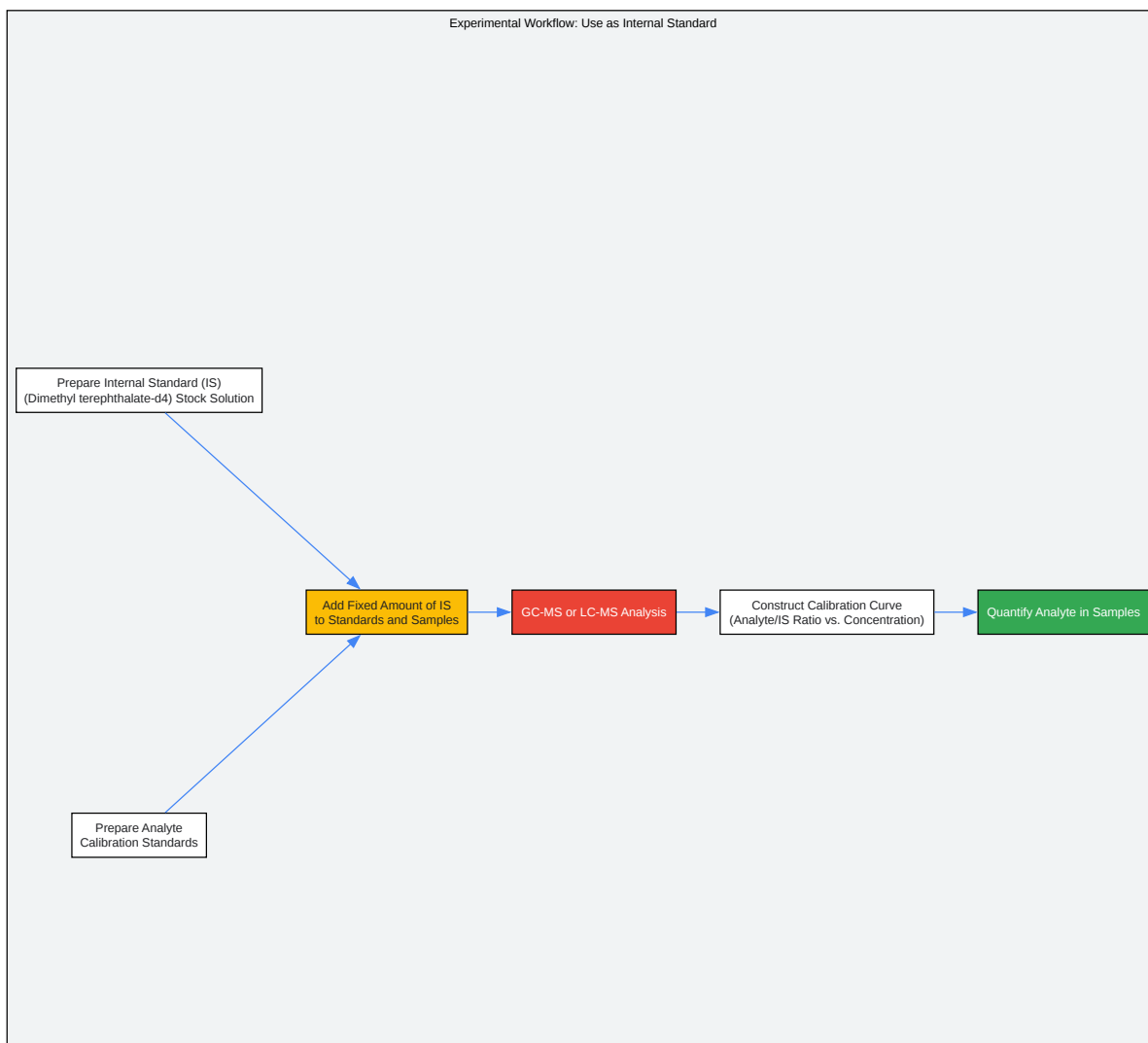
## Logical and Experimental Workflow Visualization

The following diagrams illustrate the logical identification process for **Dimethyl terephthalate-d4** and a typical experimental workflow for its use as an internal standard.



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Caption: Logical relationship for identifying **Dimethyl terephthalate-d4**.



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Caption: Workflow for using **Dimethyl terephthalate-d4** as an internal standard.

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## References

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